

Application Notes and Protocols for Myristoleyl Oleate as a Skin Penetration Enhancer

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Compound of Interest

Compound Name: Myristoleyl oleate

Cat. No.: B15601129

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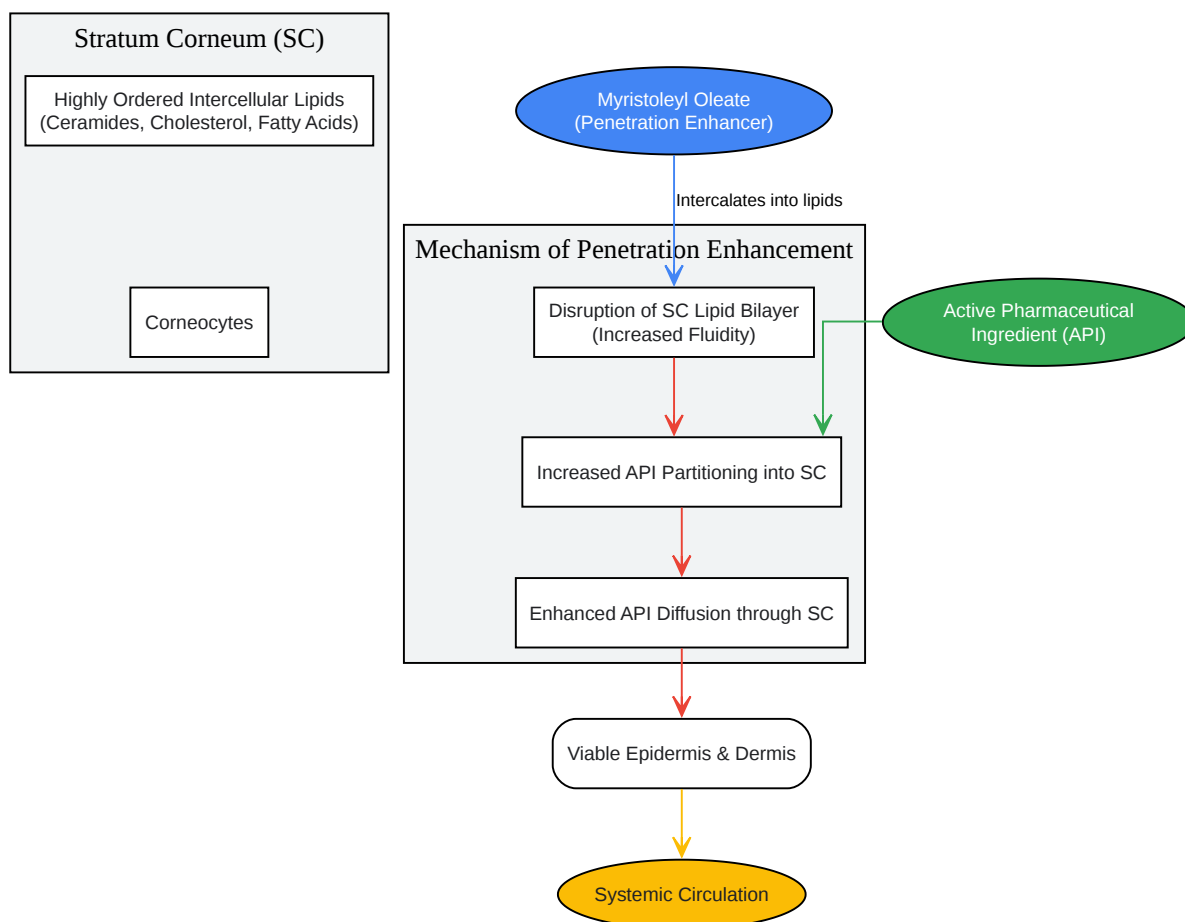
For Researchers, Scientists, and Drug Development Professionals

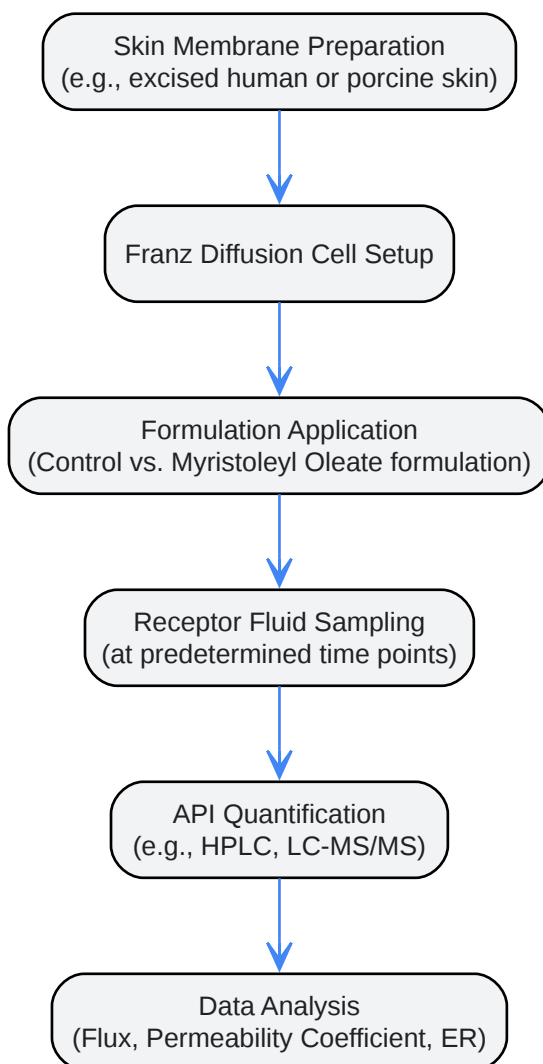
Introduction

Myristoleyl oleate, an ester of myristoleyl alcohol and oleic acid, is a lipophilic compound with potential applications in topical and transdermal drug delivery. Its emollient properties and ability to integrate into the lipid matrix of the stratum corneum make it a candidate for enhancing the penetration of Active Pharmaceutical Ingredients (APIs). These application notes provide an overview of its mechanism of action, safety profile, and protocols for evaluating its efficacy as a skin penetration enhancer. Due to limited publicly available data specifically for **Myristoleyl oleate**, the following protocols and data are based on studies of structurally related compounds, such as oleic acid and other fatty acid esters, which are expected to have similar mechanisms of action.

Mechanism of Action

Myristoleyl oleate is believed to enhance skin penetration primarily by disrupting the highly organized lipid structure of the stratum corneum. This outermost layer of the skin serves as the main barrier to drug absorption. As a lipophilic ester, **Myristoleyl oleate** can intercalate into the lipid bilayers, increasing their fluidity and creating disordered domains. This transient disruption of the barrier allows for increased partitioning and diffusion of API molecules through the skin. The oleyl moiety, being an unsaturated fatty acid component, is particularly effective at fluidizing the lipid lamellae.





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